

Essential Safety and Operational Guide for 2-(T-Butyldimethylsilyloxy)-4-bromoanisole

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Compound of Interest

Compound Name: 2-(T-Butyldimethylsilyloxy)-4-bromoanisole

Cat. No.: B173775

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This guide provides critical safety and logistical information for the handling and disposal of **2-(T-Butyldimethylsilyloxy)-4-bromoanisole**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure safe laboratory operations and proper waste management.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-(T-Butyldimethylsilyloxy)-4-bromoanisole** is presented below.

Property	Value
CAS Number	177329-71-4[1]
Molecular Formula	C ₁₃ H ₂₁ BrO ₂ Si[1]
Molecular Weight	317.3 g/mol [1]
Boiling Point	307.8±32.0 °C (Predicted)[2]
Density	1.166±0.06 g/cm ³ (Predicted)[2]
Storage Temperature	2-8°C[2]

Operational Plan: Safe Handling Procedures

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of vapors.[3][4]
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[5]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield to protect against splashes.[6][7]
- Hand Protection: Use chemical-resistant gloves such as nitrile, neoprene, or butyl rubber.[3] [8] Inspect gloves for any signs of degradation or puncture before use.
- Body Protection: A flame-resistant lab coat or chemical-resistant apron is mandatory to protect against skin contact.[7][9]
- Footwear: Closed-toe shoes are required; chemically resistant boots are recommended if there is a risk of large spills.[6]

3. Handling Protocol:

- Avoid direct contact with the skin and eyes.[4][10]
- Do not breathe mists or vapors.[4][10]
- Pour the chemical slowly and carefully to prevent splashing.[3]
- Keep the container tightly closed when not in use.[10]
- Wash hands thoroughly after handling the compound.[4][11]

4. Storage:

- Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[3]

- Keep containers tightly closed and store separately from incompatible materials such as strong oxidizing agents and strong acids.[4][12]

Disposal Plan: Waste Management

1. Waste Classification:

- This compound should be treated as hazardous waste. Consult local, state, and federal regulations for proper classification and disposal.[4][12]

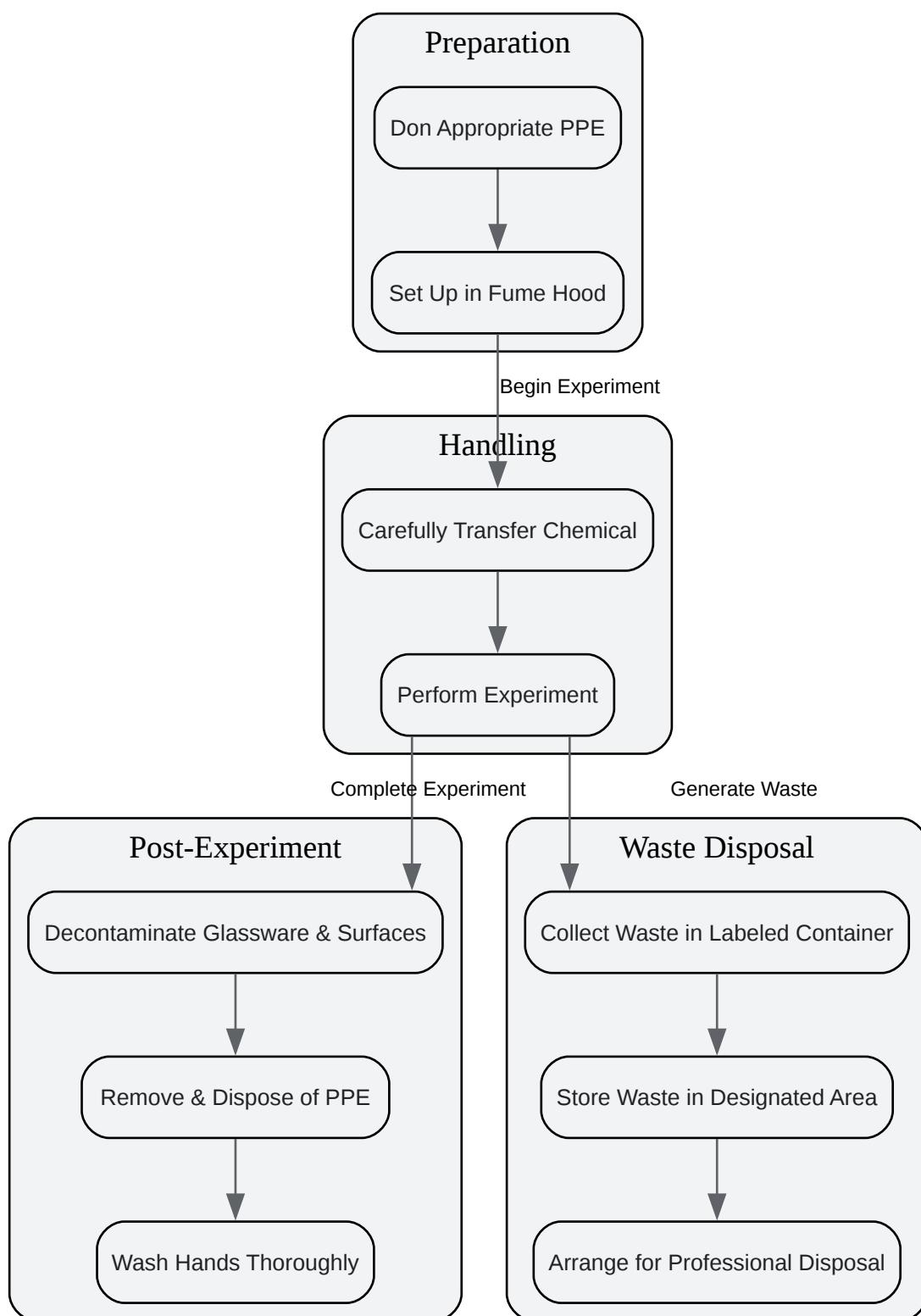
2. Spill Management:

- Minor Spills: Absorb the spill with an inert material such as sand, diatomite, or universal binders.[13] Collect the absorbed material into a suitable, closed container for disposal.[14]
- Major Spills: Evacuate the area and contact emergency services.[3]

3. Waste Disposal:

- Dispose of the chemical waste through a licensed hazardous waste disposal facility.[15]
- Do not pour down the drain or dispose of with regular waste.[3]
- Contaminated packaging should be disposed of as unused product.[14] Puncture containers to prevent reuse.[12]
- Potential disposal methods for brominated aromatic compounds include incineration at facilities with appropriate emission controls or neutralization using reducing agents under controlled conditions.[15]

Experimental Workflow

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Caption: Workflow for the safe handling and disposal of **2-(T-Butyldimethylsilyloxy)-4-bromoanisole**.

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